

An In-Depth Technical Guide to the Thermodynamic Stability of Alpha-Methylated Enones

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Compound of Interest

Compound Name: 2-Methyloct-1-EN-3-one

CAS No.: 62055-65-6

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Abstract

The introduction of a methyl group at the α -position of an enone profoundly influences its conformational preferences and, consequently, its thermodynamic stability. This guide provides a comprehensive exploration of the stereochemical and electronic factors governing the stability of these pivotal organic intermediates. Aimed at researchers, scientists, and professionals in drug development, this document delves into the nuanced interplay of allylic strain and hyperconjugation, offering both theoretical underpinnings and practical methodologies for the assessment of conformational equilibria. Detailed experimental protocols for equilibration studies and computational workflows for energy calculations are presented, equipping the reader with the necessary tools to understand and predict the behavior of α -methylated enones in chemical and biological systems.

Introduction: The Significance of α -Methylation in Enone Chemistry

α,β -Unsaturated carbonyl compounds, or enones, are fundamental building blocks in organic synthesis, prized for their versatile reactivity.^[1] The strategic placement of substituents on the enone scaffold can dramatically alter its physical and chemical properties. The introduction of a methyl group at the α -position, in particular, imparts significant conformational constraints that dictate the molecule's three-dimensional structure and inherent stability. Understanding the thermodynamic landscape of α -methylated enones is crucial for predicting their reactivity in a variety of chemical transformations, from conjugate additions to pericyclic reactions, and for designing molecules with specific biological activities.

The stability of α -methylated enones is primarily governed by a delicate balance of steric and electronic effects. In cyclic systems, the α -methyl group can adopt pseudo-axial or pseudo-equatorial orientations, leading to distinct conformational isomers with differing energies. In acyclic systems, rotation around the single bond connecting the carbonyl group and the α -carbon gives rise to s-cis and s-trans conformers. This guide will dissect the energetic contributions that favor one conformation over another, providing a robust framework for their analysis.

Fundamental Principles Governing Stability

The thermodynamic stability of α -methylated enones is a manifestation of several key stereochemical and stereoelectronic principles. A thorough understanding of these concepts is essential for interpreting experimental data and computational results.

Allylic Strain (A1,3-Strain)

A dominant factor in the conformational analysis of α -methylated enones is allylic strain, also known as A1,3-strain. This steric interaction arises between a substituent on an sp^2 -hybridized carbon and a substituent on an adjacent (allylic) sp^3 -hybridized carbon. In the context of an α -methylated enone, this translates to a repulsive interaction between the α -methyl group and a substituent at the β -position of the double bond.

To minimize this strain, the molecule will adopt a conformation that moves the interacting groups as far apart as possible. In cyclic α -methylated enones, such as 2-methyl-2-cyclohexenone, this strain influences the equilibrium between conformations where the methyl group is pseudo-axial or pseudo-equatorial. The conformation that minimizes the steric clash

between the α -methyl group and the substituents on the ring will be thermodynamically favored.

S-Cis and S-Trans Conformational Isomerism in Acyclic Systems

For acyclic α -methylated enones, rotation around the $C\alpha-C(O)$ single bond leads to two primary planar conformations: s-cis and s-trans. The "s" denotes that the cis or trans relationship is with respect to a single bond.

- s-trans: The double bond and the carbonyl group are on opposite sides of the single bond. This conformation is generally more stable for unsubstituted enones due to reduced steric hindrance.
- s-cis: The double bond and the carbonyl group are on the same side of the single bond. This conformation can be destabilized by steric repulsion between the β -substituent and the carbonyl oxygen or the group attached to the carbonyl.

The introduction of an α -methyl group can significantly influence the s-cis/s-trans equilibrium. The steric bulk of the α -methyl group can introduce new repulsive interactions that may favor one conformation over the other, depending on the nature of the other substituents on the enone. For instance, in methyl vinyl ketone, the s-trans conformer is more stable than the s-cis conformer.^[2]

Stereoelectronic Effects: The Role of Hyperconjugation

Beyond purely steric considerations, stereoelectronic effects play a crucial role in stabilizing certain conformations. Hyperconjugation, the interaction of electrons in a sigma bond (usually C-H or C-C) with an adjacent empty or partially filled p-orbital or a π -orbital, can contribute to the overall stability of the molecule.

In α -methylated enones, hyperconjugation can occur between the σ -bonds of the α -methyl group and the π -system of the enone. The efficacy of this orbital overlap is highly dependent on the conformation of the molecule. Conformations that allow for optimal alignment of these orbitals will be electronically stabilized. This stabilizing interaction can, in some cases, counteract destabilizing steric effects.

Experimental Determination of Thermodynamic Stability

The relative thermodynamic stabilities of α -methylated enone conformers can be determined experimentally by measuring the equilibrium constant (K_{eq}) for their interconversion. This is typically achieved through equilibration studies followed by quantitative analysis of the conformer populations.

Equilibration Studies

Equilibration is the process of allowing a mixture of conformers to reach a state of thermodynamic equilibrium, where the ratio of conformers is constant over time. For α -methylated enones, this can often be achieved by acid or base catalysis, which facilitates the interconversion of conformers.^{[3][4]}

Experimental Protocol: Acid-Catalyzed Equilibration of an α -Methylated Cyclic Enone

This protocol describes a general procedure for the acid-catalyzed equilibration of a mixture of α -methylated enone diastereomers to determine their relative thermodynamic stabilities.

- Preparation of the Reaction Mixture:
 - Dissolve a known quantity (e.g., 10-20 mg) of the α -methylated enone mixture in a suitable deuterated solvent (e.g., $CDCl_3$, benzene- d_6) in an NMR tube. The choice of solvent can influence the equilibrium position.
 - Add a catalytic amount of a strong acid, such as p-toluenesulfonic acid (TsOH) or trifluoroacetic acid (TFA). A typical concentration is 1-5 mol%.
- Equilibration:
 - Allow the reaction mixture to stand at a constant temperature (e.g., room temperature, or a higher temperature to accelerate equilibration) for a sufficient period to reach equilibrium.
 - The time required to reach equilibrium will vary depending on the substrate and reaction conditions and should be determined by monitoring the reaction mixture periodically by NMR spectroscopy until the ratio of isomers no longer changes.

- Quenching the Reaction (Optional but Recommended):
 - Once equilibrium is reached, the reaction can be quenched to prevent further changes during analysis. This can be done by adding a small amount of a weak base, such as solid potassium carbonate or a drop of triethylamine, to neutralize the acid catalyst.
- Quantitative Analysis:
 - Acquire a high-resolution ^1H NMR spectrum of the equilibrated mixture.
 - Identify well-resolved signals corresponding to each isomer.
 - Integrate the signals for each isomer accurately. The ratio of the integrals directly corresponds to the molar ratio of the isomers at equilibrium.
- Calculation of Thermodynamic Parameters:
 - The equilibrium constant (K_{eq}) is calculated from the ratio of the products to reactants (or the more stable isomer to the less stable isomer).
 - The difference in Gibbs free energy (ΔG°) between the isomers can then be calculated using the equation: $\Delta G^\circ = -RT \ln(K_{\text{eq}})$ where R is the gas constant ($8.314 \text{ J/mol}\cdot\text{K}$) and T is the temperature in Kelvin.

Spectroscopic Techniques for Conformer Analysis

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful tool for the conformational analysis of α -methylated enones in solution.

- ^1H and ^{13}C NMR: Chemical shifts and coupling constants are sensitive to the local electronic environment and dihedral angles, providing valuable information about the conformation.
- Variable-Temperature (VT) NMR: By acquiring NMR spectra at different temperatures, it is possible to study the dynamics of conformational interconversion.^{[5][6][7]} At low temperatures, the interconversion may be slow enough on the NMR timescale to observe distinct signals for each conformer. As the temperature is raised, these signals will broaden

and eventually coalesce, allowing for the determination of the energy barrier to interconversion.

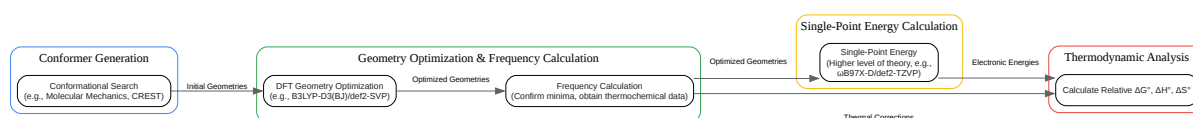
- Nuclear Overhauser Effect (NOE) Spectroscopy (NOESY/ROESY): These 2D NMR techniques are invaluable for determining the spatial proximity of protons.[8][9][10] A cross-peak between two protons in a NOESY or ROESY spectrum indicates that they are close in space (typically $< 5 \text{ \AA}$), providing direct evidence for a particular conformation.[11][12] For example, a NOE between the α -methyl protons and a β -proton would support an s-cis conformation in an acyclic enone.

Computational Analysis of Thermodynamic Stability

Computational chemistry, particularly Density Functional Theory (DFT), provides a powerful means to model the structures and energies of α -methylated enone conformers and to predict their relative thermodynamic stabilities.[13]

Workflow for DFT-Based Conformational Analysis

The following workflow outlines a robust approach for the computational analysis of the thermodynamic stability of α -methylated enones.



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Caption: A typical workflow for the computational analysis of enone conformers using DFT.

Step-by-Step Computational Protocol:

- Conformational Search:

- For flexible molecules, a thorough conformational search is crucial to identify all low-energy conformers. This can be performed using molecular mechanics force fields or semi-empirical methods, which are computationally less expensive than DFT. Tools like CREST can be employed for this purpose.[\[14\]](#)
- Geometry Optimization and Frequency Calculation:
 - Each identified conformer is then subjected to geometry optimization using a reliable DFT functional and basis set. A good starting point is a functional that includes dispersion corrections, such as B3LYP-D3(BJ), with a double-zeta basis set like def2-SVP.[\[15\]](#)
 - Following optimization, a frequency calculation is performed at the same level of theory. This serves two purposes:
 - To confirm that the optimized structure is a true minimum on the potential energy surface (no imaginary frequencies).
 - To obtain the zero-point vibrational energy (ZPVE) and thermal corrections to the enthalpy and entropy.
- Single-Point Energy Calculation:
 - To obtain more accurate electronic energies, single-point energy calculations are performed on the optimized geometries using a higher level of theory (a larger basis set and potentially a more sophisticated functional). For example, a hybrid functional like ω B97X-D with a triple-zeta basis set such as def2-TZVP is a good choice.[\[15\]](#)
- Thermodynamic Analysis:
 - The Gibbs free energy (G) of each conformer is calculated by adding the thermal correction to the Gibbs free energy (obtained from the frequency calculation) to the single-point electronic energy.
 - The relative Gibbs free energies (ΔG°) of the conformers are then calculated to determine their relative populations at a given temperature. The Boltzmann distribution can be used to calculate the percentage of each conformer at equilibrium.

Quantitative Data and Case Studies

The following table summarizes representative thermodynamic data for the conformational equilibria of selected α -methylated enones and related systems from the literature.

Compound	Equilibrium	ΔG° (kcal/mol)	Method	Reference
Methyl Vinyl Ketone	s-trans $\rightleftharpoons$ s-cis	~ 1.3	VUV-MATI Spectroscopy	[2]
Butadiene	s-trans $\rightleftharpoons$ s-cis	2.3	Computational	[16]
Propene	Eclipsed $\rightleftharpoons$ Bisected	1.98	Experimental	[17]

Note: The energy difference for propene represents the rotational barrier, which is a measure of allylic strain.

Case Study: 2-Methyl-2-cyclohexenone

2-Methyl-2-cyclohexenone is a classic example of a cyclic α -methylated enone. The cyclohexene ring adopts a half-chair conformation. The α -methyl group can occupy either a pseudo-axial or a pseudo-equatorial position. The dominant conformation is the one that minimizes allylic strain between the α -methyl group and the hydrogen atoms on the ring, particularly the C6 equatorial hydrogen. Computational studies and experimental data indicate that the conformation with the pseudo-equatorial methyl group is thermodynamically more stable.

Conclusion

The thermodynamic stability of α -methylated enones is a multifaceted property governed by the interplay of steric and electronic effects. Allylic strain often plays a decisive role in dictating the preferred conformation, while hyperconjugation provides additional electronic stabilization. A combination of experimental techniques, particularly variable-temperature NMR and NOE spectroscopy, and high-level computational methods like DFT, provides a powerful arsenal for the detailed investigation of these systems. The principles and methodologies outlined in this guide offer a robust framework for understanding, predicting, and ultimately harnessing the

conformational behavior of α -methylated enones in the design and synthesis of new chemical entities.

References

- Cheméo. (n.d.). Chemical Properties of Cyclohexanone, 2-methyl- (CAS 583-60-8). Retrieved February 6, 2026, from [\[Link\]](#).
- Physical Chemistry Chemical Physics. (2020). Conformer-specific VUV-MATI spectroscopy of methyl vinyl ketone: stabilities and cationic structures of the s-trans and s-cis conformers. RSC Publishing. Retrieved February 6, 2026, from [\[Link\]](#).
- MDPI. (2023). Conformational Parameters and Hydrodynamic Behavior of Poly(2-Methyl-2-Oxazoline) in a Broad Molar Mass Range. Retrieved February 6, 2026, from [\[Link\]](#).
- Bentham Science. (2021). Variable-temperature H-NMR Studies on Three C-glycosylflavones Exhibiting Rotational Isomerism. Retrieved February 6, 2026, from [\[Link\]](#).
- ChemRxiv. (n.d.). A Radical Route to α -Substituted Enones. Retrieved February 6, 2026, from [\[Link\]](#).
- NIST. (n.d.). Cyclohexanone, 2-methyl-. NIST WebBook. Retrieved February 6, 2026, from [\[Link\]](#).
- ACS Publications. (n.d.). Chemoselective Hydrogenation of α,β -Unsaturated Ketones Catalyzed by a Manganese(I) Hydride Complex. Organic Letters. Retrieved February 6, 2026, from [\[Link\]](#).
- Wiley Online Library. (n.d.). Best-Practice DFT Protocols for Basic Molecular Computational Chemistry. Angewandte Chemie International Edition. Retrieved February 6, 2026, from [\[Link\]](#).
- Indiana University. (2010). 2D NOESY and ROESY for Small Molecules. Retrieved February 6, 2026, from [\[Link\]](#).
- ResearchGate. (n.d.). The Chemistry of Enones. Retrieved February 6, 2026, from [\[Link\]](#).

- ResearchGate. (2013). Variable-Temperature NMR and Conformational Analysis of Oenothien B. Retrieved February 6, 2026, from [[Link](#)].
- MDPI. (2011). Asymmetric Organocatalytic Reactions of α,β -Unsaturated Cyclic Ketones. Retrieved February 6, 2026, from [[Link](#)].
- Wiley Online Library. (2022). DFT mechanistic investigation of the 1,2-reduction of α,β -unsaturated ynones. ChemistrySelect. Retrieved February 6, 2026, from [[Link](#)].
- SciELO. (2013). Variable-temperature NMR and conformational analysis of oenothien B. Retrieved February 6, 2026, from [[Link](#)].
- ResearchGate. (2015). Thermodynamics of 2-(1'-Hydroxycyclohexyl)cyclohexanone: Vaporization, Sublimation, and the Ideal Gas State Thermodynamic Properties. Retrieved February 6, 2026, from [[Link](#)].
- chemeurope.com. (n.d.). Allylic strain. Retrieved February 6, 2026, from [[Link](#)].
- PMC. (2022). Conformational Panorama of Cycloundecanone: A Rotational Spectroscopy Study. Retrieved February 6, 2026, from [[Link](#)].
- Chemistry LibreTexts. (2023). NOESY Spectra. Retrieved February 6, 2026, from [[Link](#)].
- Master Organic Chemistry. (2017). s-cis and s-trans Conformations of Dienes. Retrieved February 6, 2026, from [[Link](#)].
- ResearchGate. (n.d.). Thermodynamic Properties for 2-(1'-Hydroxycyclohexyl)cyclohexanone and Equilibrium of Dimerization of Cyclohexanone. Retrieved February 6, 2026, from [[Link](#)].
- ResearchGate. (2011). Asymmetric Organocatalytic Reactions of α,β -Unsaturated Cyclic Ketones. Retrieved February 6, 2026, from [[Link](#)].
- ChemRxiv. (2022). An Experimental and DFT Workflow for Active Site Characterisation of Single Atom Catalysts using Core-Level Spectroscopy and ORR Microkinetic Modelling. Retrieved February 6, 2026, from [[Link](#)].

- ResearchGate. (2020). Energy profile for the trans → cis transformation of methyl glyoxal. Retrieved February 6, 2026, from [\[Link\]](#).
- PubMed. (2006). Conformational Analysis of (+)-Germacrene A by Variable Temperature NMR and NOE Spectroscopy. Retrieved February 6, 2026, from [\[Link\]](#).
- PMC. (2014). Evaluating the Importance of Conformers for Understanding the Vacuum-Ultraviolet Spectra of Oxiranes: Experiment and Theory. Retrieved February 6, 2026, from [\[Link\]](#).
- OENO One. (2023). ¹H-NMR metabolomics for wine screening and analysis. Retrieved February 6, 2026, from [\[Link\]](#).
- ACS Publications. (2022). Asymmetric Ketone Diene Coupling via Stereodivergent Copper Catalysis. Journal of the American Chemical Society. Retrieved February 6, 2026, from [\[Link\]](#).
- Sciforum. (n.d.). DFT studies on the mechanism of base-catalyzed hydrocyanation of alpha, beta-unsaturated ketones. Retrieved February 6, 2026, from [\[Link\]](#).
- ACD/Labs. (2009). Stereochemistry Information from NOESY/ROESY data ... Part 1. Retrieved February 6, 2026, from [\[Link\]](#).
- YouTube. (2021). Preparation of an α,β -Unsaturated Ketone by Combined Michael and Aldol Condensation Reactions. Retrieved February 6, 2026, from [\[Link\]](#).
- PMC. (2020). Methyl vinyl ketone and its analogs covalently modify PI3K and alter physiological functions by inhibiting PI3K signaling. Retrieved February 6, 2026, from [\[Link\]](#).
- PMC. (2023). An accurate DFT study within conformational survey of the d-form serine–alanine protected dipeptide. Retrieved February 6, 2026, from [\[Link\]](#).
- Reddit. (2018). What is the difference between NOESY and ROESY for NMR? Retrieved February 6, 2026, from [\[Link\]](#).
- PubMed. (2018). Synthesis of α,β -Unsaturated Carbonyl Compounds via Cu/TEMPO/O₂ Aerobic Catalytic System. Retrieved February 6, 2026, from [\[Link\]](#).

- ACS Publications. (n.d.). Conformation Generation: The State of the Art. Journal of Chemical Information and Modeling. Retrieved February 6, 2026, from [[Link](#)].
- ResearchGate. (n.d.). Conformational Analysis. The Structure and Composition of the Rotational Conformers of 1,2-Dicyanoethane (Succinonitrile) as Studied by Gas Electron Diffraction. Retrieved February 6, 2026, from [[Link](#)].

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Conformer-specific VUV-MATI spectroscopy of methyl vinyl ketone: stabilities and cationic structures of the s-trans and s-cis conformers - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Asymmetric Organocatalytic Reactions of α,β -Unsaturated Cyclic Ketones [mdpi.com]
- 5. article.sciencepublishinggroup.com [article.sciencepublishinggroup.com]
- 6. scielo.br [scielo.br]
- 7. Conformational Analysis of (+)-Germacrene A by Variable Temperature NMR and NOE Spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. nmr.chem.columbia.edu [nmr.chem.columbia.edu]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. acdlabs.com [acdlabs.com]
- 11. nmr.chem.indiana.edu [nmr.chem.indiana.edu]
- 12. reddit.com [reddit.com]
- 13. sciforum.net [sciforum.net]
- 14. Evaluating the Importance of Conformers for Understanding the Vacuum-Ultraviolet Spectra of Oxiranes: Experiment and Theory - PMC [pmc.ncbi.nlm.nih.gov]

- [15. Best-Practice DFT Protocols for Basic Molecular Computational Chemistry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [17. Allylic_strain \[chemeurope.com\]](#)
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